

Application of Isodecyl Diphenyl Phosphate in Polyurethane Foams: Application Notes and Protocols

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Compound of Interest

Compound Name: *Isodecyl diphenyl phosphate*

Cat. No.: *B1201121*

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Introduction

Isodecyl Diphenyl Phosphate (IDPP) is a non-halogenated organophosphate flame retardant and plasticizer. Its application in polyurethane (PU) foams is of growing interest due to increasing environmental and health concerns associated with halogenated flame retardants. IDPP offers a favorable toxicological profile while potentially imparting desirable flame retardant and physical properties to polyurethane foams. This document provides detailed application notes and experimental protocols for the incorporation and evaluation of IDPP in polyurethane foam formulations.

Organophosphate esters like IDPP function as flame retardants through a combination of gas phase and condensed phase mechanisms. During combustion, they can release radical scavengers that interrupt the chemical reactions of fire in the gas phase. In the condensed phase, they promote the formation of a protective char layer on the polymer surface, which acts as a barrier to heat and flammable volatiles. The isodecyl group in IDPP also imparts plasticizing effects, which can influence the mechanical properties of the foam, such as flexibility and elongation.

Application Notes

Isodecyl Diphenyl Phosphate is primarily utilized as an additive flame retardant in the formulation of both flexible and rigid polyurethane foams. Its liquid form at room temperature facilitates its incorporation into the polyol component of the PU system.

Key Features:

- **Effective Flame Retardancy:** Enhances the fire resistance of polyurethane foams.
- **Plasticizing Properties:** Improves flexibility and durability.
- **Thermal Stability:** Suitable for high-temperature processing conditions.
- **Low Volatility:** Minimizes loss during manufacturing and end-use.

Compatibility:

IDPP is generally compatible with a wide range of polyols and other additives used in polyurethane foam production. However, compatibility studies are recommended for specific formulations to ensure a homogenous mixture and optimal performance.

Quantitative Data

Due to the proprietary nature of many commercial formulations, specific quantitative data for polyurethane foams containing solely **Isodecyl Diphenyl Phosphate** is not widely available in public literature. The following tables provide representative data for non-halogenated phosphate flame retardants in polyurethane foams to illustrate the expected performance. This data should be used for comparative purposes, and specific testing of IDPP-containing formulations is required for accurate characterization.

Table 1: Physical and Chemical Properties of **Isodecyl Diphenyl Phosphate**

Property	Value
CAS Number	29761-21-5
Molecular Formula	C22H31O4P
Molecular Weight	390.45 g/mol
Appearance	Clear, colorless to pale yellow liquid
Density	~1.070 g/cm ³
Boiling Point	>250 °C
Flash Point	>200 °C
Solubility in Water	Insoluble

Table 2: Representative Flammability Performance of Non-Halogenated Phosphate Flame Retardants in Flexible Polyurethane Foam

Flame Retardant (Loading)	Limiting Oxygen Index (LOI) (%)	UL-94 Rating	Peak Heat Release Rate (pHRR) (kW/m ²)	Total Heat Release (THR) (MJ/m ²)
Control (No FR)	18 - 20	HB	250 - 350	80 - 100
Triphenyl Phosphate (15 phr)	22 - 24	V-0	150 - 200	60 - 70
Resorcinol bis(diphenyl phosphate) (15 phr)	23 - 25	V-0	130 - 180	55 - 65

Note: This data is representative and intended for comparative purposes. Actual performance of IDPP will depend on the specific foam formulation and loading level.

Table 3: Representative Thermal Stability of Polyurethane Foams with Non-Halogenated Phosphate Flame Retardants (TGA Data)

Formulation	Onset of Decomposition (Tonset) (°C)	Temperature at Max Decomposition Rate (Tmax) (°C)	Char Yield at 600°C (%)
Control (No FR)	280 - 300	350 - 370	5 - 10
Foam with Phosphate FR	260 - 280	340 - 360	15 - 25

Note: Phosphate flame retardants can sometimes lower the initial decomposition temperature while increasing the final char yield.

Experimental Protocols

The following protocols describe the general procedures for the preparation and evaluation of polyurethane foams containing **Isodecyl Diphenyl Phosphate**.

Protocol 1: Preparation of Flexible Polyurethane Foam

1. Materials and Reagents:

- Polyether polyol (e.g., 3000-5000 g/mol molecular weight, functionality of 3)
- Toluene diisocyanate (TDI) or Methylene diphenyl diisocyanate (MDI)
- **Isodecyl Diphenyl Phosphate** (IDPP)
- Catalysts (e.g., amine and tin catalysts)
- Surfactant (e.g., silicone-based)
- Blowing agent (e.g., water)

2. Procedure:

- Pre-mix the polyol, water, surfactant, and amine catalyst in a suitable container.
- Add the desired amount of **Isodecyl Diphenyl Phosphate** to the polyol pre-mix and stir until a homogenous mixture is obtained.
- In a separate container, weigh the required amount of isocyanate.

- Add the tin catalyst to the polyol/IDPP mixture and stir vigorously.
- Immediately add the isocyanate to the mixture and continue to stir at high speed for 5-10 seconds.
- Pour the reacting mixture into a mold and allow it to free-rise.
- Cure the foam at room temperature for at least 24 hours before cutting and testing.

Protocol 2: Flammability Testing

1. Limiting Oxygen Index (LOI) (ASTM D2863):

- Prepare foam samples of the specified dimensions.
- Place the sample vertically in the test chimney.
- Introduce a mixture of oxygen and nitrogen into the chimney.
- Ignite the top of the sample.
- Determine the minimum oxygen concentration that supports sustained combustion.

2. UL-94 Vertical Burn Test (ASTM D3801):

- Mount a rectangular foam specimen vertically.
- Apply a calibrated flame to the bottom of the specimen for 10 seconds and then remove.
- Record the afterflame time.
- Reapply the flame for another 10 seconds.
- Record the second afterflame time and afterglow time.
- Observe for any dripping of flaming particles.
- Classify the material as V-0, V-1, or V-2 based on the test criteria.

3. Cone Calorimetry (ASTM E1354):

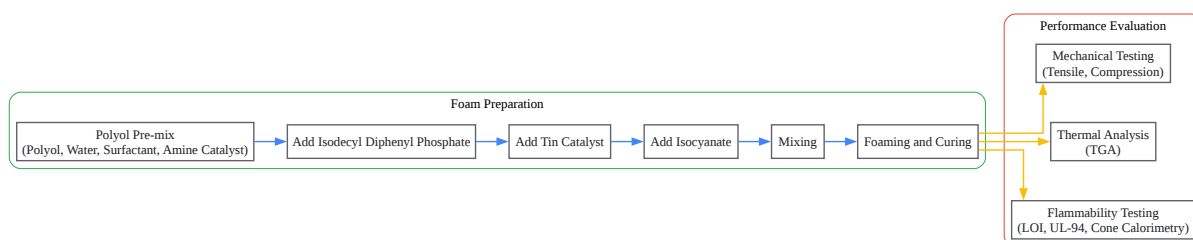
- Place a foam sample of standard dimensions on the sample holder.
- Expose the sample to a constant heat flux (e.g., 35 or 50 kW/m²).
- Ignite the evolved gases with a spark igniter.
- Continuously measure the heat release rate, mass loss, and smoke production throughout the test.

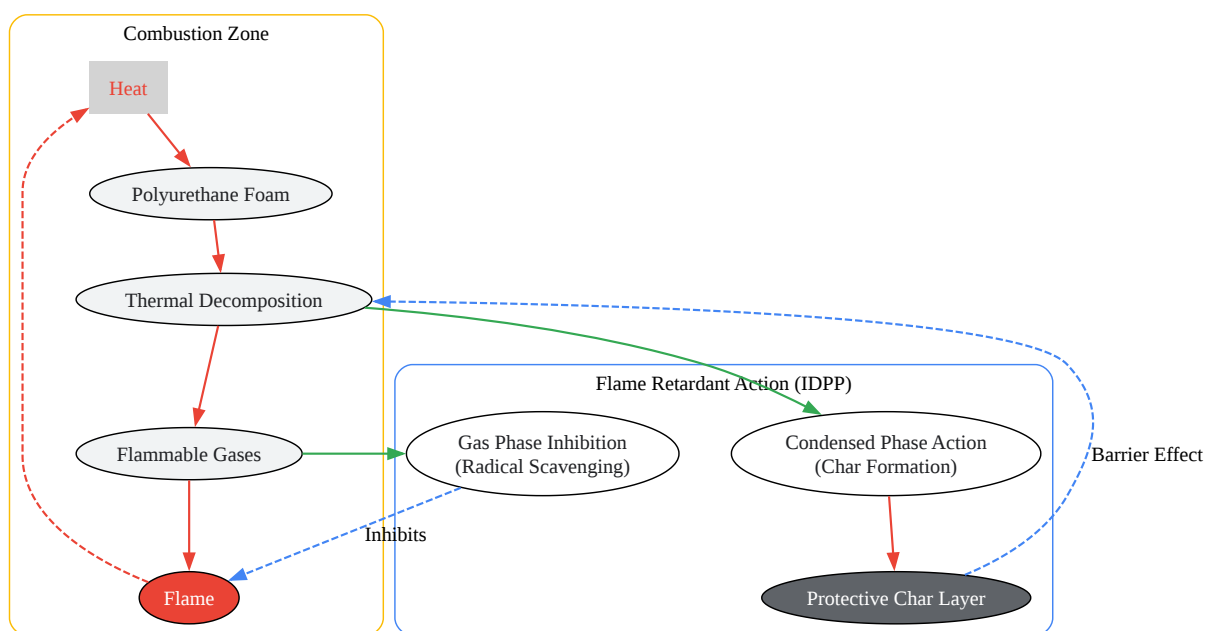
Protocol 3: Thermal Gravimetric Analysis (TGA)

- Place a small, accurately weighed foam sample (5-10 mg) into the TGA crucible.

- Heat the sample from room temperature to 600-800 °C at a constant heating rate (e.g., 10 or 20 °C/min) under a controlled atmosphere (e.g., nitrogen or air).
- Record the sample weight as a function of temperature.
- Determine the onset of decomposition, the temperature of maximum decomposition rate, and the final char yield.

Visualizations





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